

NVP-AAM077: A Comprehensive Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Nvp-aam077*

Cat. No.: *B10814437*

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This technical guide provides an in-depth overview of the stability and recommended storage conditions for **NVP-AAM077** (also known as PEAQX), a selective NMDA receptor antagonist. Understanding the stability profile of this compound is critical for ensuring its integrity and activity in research and development settings. This document summarizes available data on its storage as a solid and in solution, discusses potential degradation pathways based on its chemical structure, and provides generalized experimental protocols for stability assessment.

Chemical and Physical Properties

NVP-AAM077 is a complex molecule containing a quinoxaline-2,3-dione core, a phosphonic acid group, and a bromophenyl moiety. These structural features influence its solubility, stability, and handling requirements.

Property	Value	Source
Chemical Name	(R)-[(S)-1-(4-bromophenyl)ethylamino]-(2,3-dioxo-1,2,3,4-tetrahydroquinoxalin-5-yl)methylphosphonic acid	[1]
Molecular Formula	C ₁₇ H ₁₇ BrN ₃ O ₅ P	[1]
Molecular Weight	454.2 g/mol	[1]
Appearance	Crystalline solid	[1]
Solubility	Soluble in water	[1]

Storage Conditions and Stability Summary

Proper storage is essential to maintain the potency and purity of **NVP-AAM077**. The following tables summarize the recommended storage conditions for the solid compound and its solutions based on information from various suppliers.

Solid-State Storage and Stability

Condition	Temperature	Duration	Recommendations	Source
Long-term Storage	-20°C	≥ 4 years	Store in a tightly sealed container, protected from light and moisture.	[1]
Lyophilized Form	-20°C	36 months	Keep desiccated.	[2]

Solution Storage and Stability

Solvent	Temperature	Duration	Recommendations	Source
Aqueous Solutions	-20°C	Up to 3 months	Aliquot to avoid multiple freeze-thaw cycles.	[2]
Aqueous Solutions	-80°C	Up to 6 months	Aliquot to avoid multiple freeze-thaw cycles.	[2]

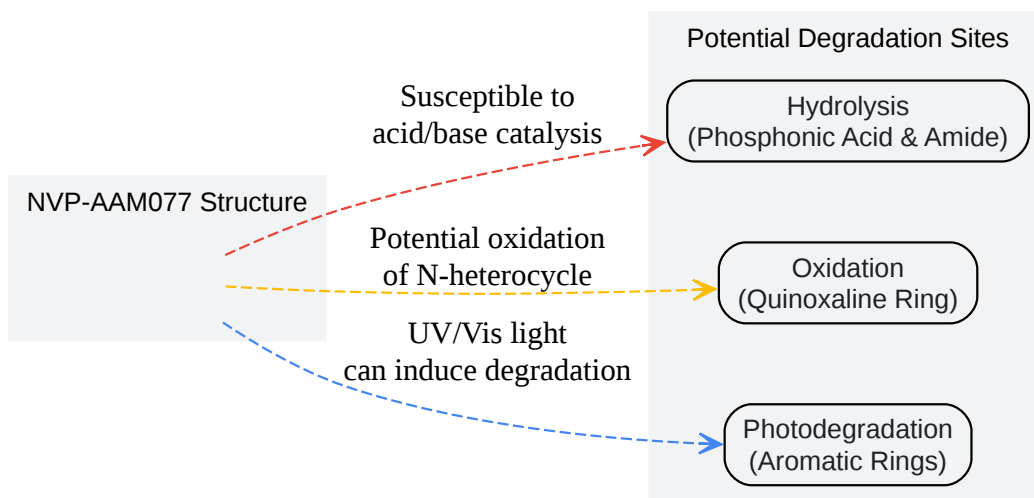
Potential Degradation Pathways

While specific degradation studies for **NVP-AAM077** are not readily available in the public domain, its chemical structure, containing quinoxaline and phosphonic acid moieties, suggests potential degradation pathways.

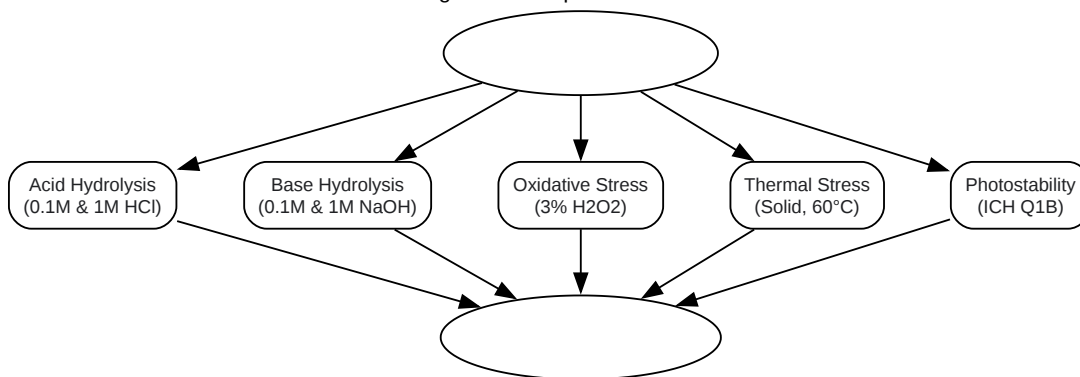
- Hydrolysis: The phosphonic acid esters are generally susceptible to hydrolysis under both acidic and basic conditions.[3] The amide linkage could also be susceptible to hydrolysis under strong acidic or basic conditions.
- Oxidation: The quinoxaline ring system can be susceptible to oxidation. Quaternary salts of 2-alkylquinoxalines are known to be unstable and can be converted into complex colored products by oxidation.[4][5]
- Photodegradation: Compounds with aromatic rings and conjugated systems, like the quinoxaline and bromophenyl groups in **NVP-AAM077**, can be sensitive to light. It is recommended to protect the compound from light during storage and handling.

The following diagram illustrates the potential degradation sites on the **NVP-AAM077** molecule.

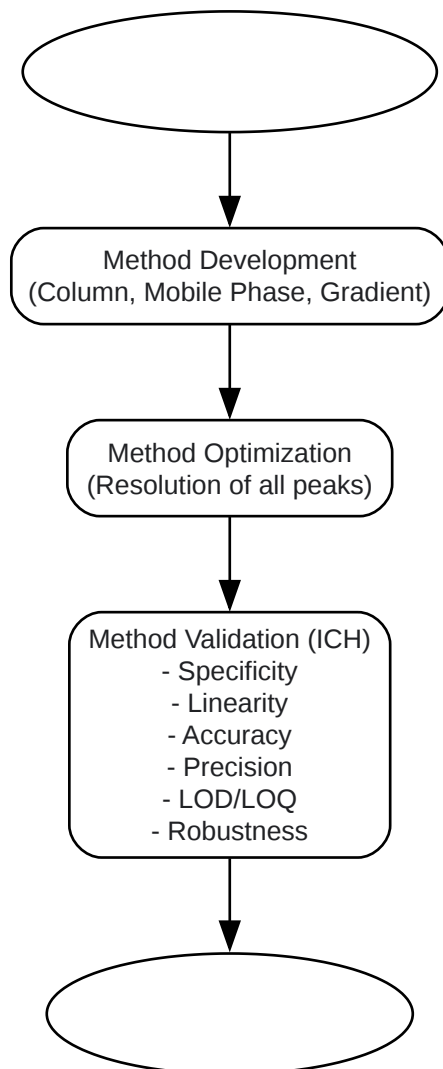
Potential Degradation Pathways of NVP-AAM077



Forced Degradation Experimental Workflow



Stability-Indicating Method Development Workflow



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